

Application Notes and Protocols: Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride in Material Science

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride*

Cat. No.: *B13745541*

[Get Quote](#)

A comprehensive search for the applications of "**Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride**" in material science has yielded no specific documented uses in publicly available literature. This suggests that the compound is not commonly employed in fields such as polymer chemistry, nanotechnology, or as a photoinitiator for material synthesis.

The majority of available information pertains to a structurally related but distinct compound, 3-(dimethylamino)propiophenone hydrochloride. This compound is primarily utilized as a precursor and building block in biochemical and medicinal chemistry research.[1]

Compound Profile: 3-(dimethylamino)propiophenone hydrochloride

While not the specified compound, understanding the characteristics of this related molecule may offer insights.

Property	Value	Reference
Synonyms	β - (Dimethylamino)propiophenone hydrochloride, β -DAP	
CAS Number	879-72-1	[2][3]
Molecular Formula	C11H16ClNO	[2]
Molecular Weight	213.70 g/mol	[2]
Appearance	White crystalline powder	[1]
Melting Point	153°C	[2]

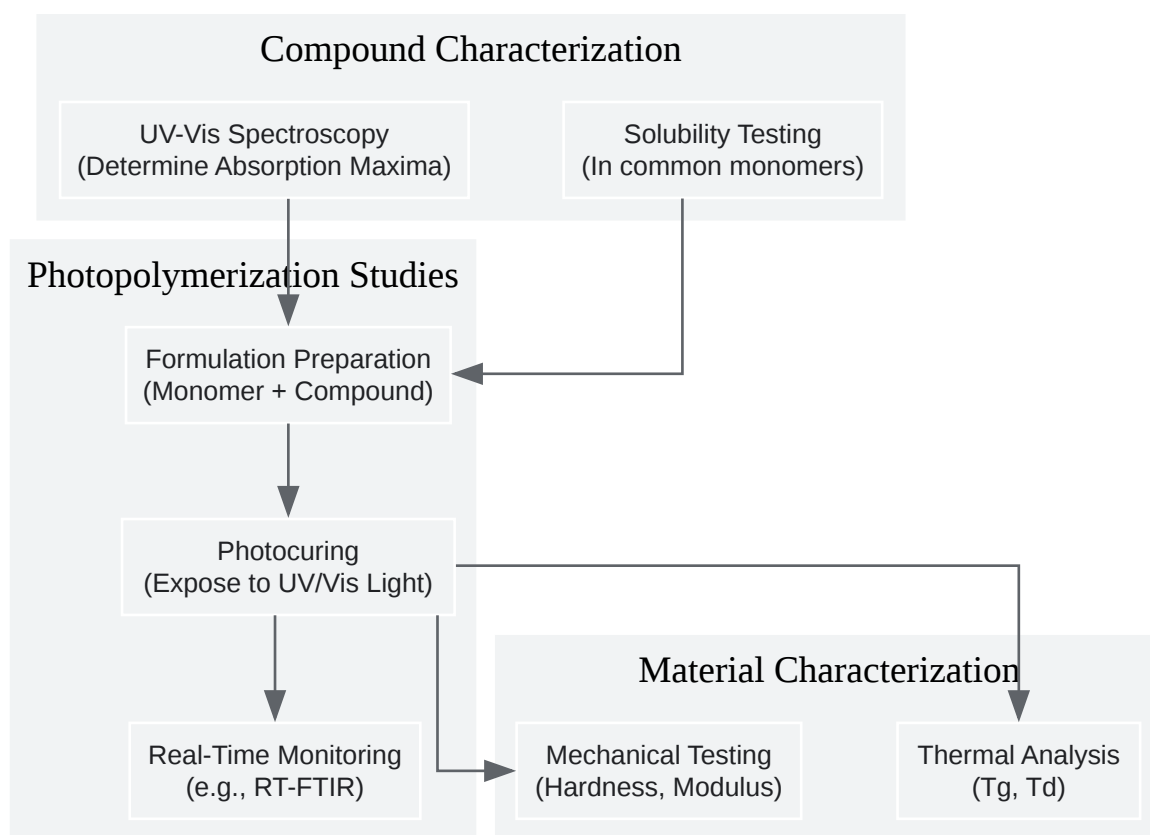
Potential Research Directions

Given the absence of direct data for "**Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride**" in material science, researchers interested in this molecule could consider exploring its potential in the following areas, based on the functionalities present in its structure (a ketone, a tertiary amine, and an aromatic ring):

- **Photoinitiator:** The propiophenone backbone is a known photosensitive group. The presence of the amine moiety could potentially enhance its activity as a photoinitiator for radical polymerization, similar to other amine co-initiators.
- **Monomer Synthesis:** The molecule could potentially be functionalized to create novel monomers for polymerization, introducing specific properties related to its chemical structure.
- **Surface Modification:** The amine group could be used for grafting the molecule onto surfaces to alter their properties, such as hydrophilicity or reactivity.

Experimental Workflow for Investigating Photoinitiator Potential

The following diagram outlines a general workflow for evaluating the potential of a novel compound as a photoinitiator.



[Click to download full resolution via product page](#)

Caption: General workflow for evaluating a novel photoinitiator.

Note: The protocols and data presented above are based on general principles of material science research and are intended as a starting point for investigation. Due to the lack of specific data for "**Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride**," all experimental parameters would need to be determined empirically.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Propiophenone, alpha,alpha-dimethyl-beta-(dimethylamino)-, hydrochloride | 24206-69-7 [smolecule.com]
- 2. 3-(Dimethylamino)propiophenone Hydrochloride 98.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 3. 1-Propanone, 3-(dimethylamino)-1-phenyl-, hydrochloride (1:1) | C11H16ClNO | CID 92844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Propiophenone, α,α -dimethyl- β -(dimethylamino)-, hydrochloride in Material Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13745541#utilizing-propiophenone-alpha-alpha-dimethyl-beta-dimethylamino-hydrochloride-in-material-science]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com